

Health and safety information for 2-(Bromomethyl)quinoline

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Compound of Interest

Compound Name: 2-(Bromomethyl)quinoline

Cat. No.: B1281361

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An In-depth Technical Guide to the Health and Safety of **2-(Bromomethyl)quinoline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **2-(Bromomethyl)quinoline**, intended for use by professionals in research and drug development. The following sections detail the hazardous properties, handling procedures, and emergency measures associated with this compound.

Hazard Identification and Classification

2-(Bromomethyl)quinoline is classified as a hazardous substance. The primary hazards are acute oral toxicity and the risk of serious eye damage. It is also a skin irritant.

Table 1: GHS Classification[1]

Hazard Class	Category
Acute toxicity, oral	Category 4
Serious eye damage/eye irritation	Category 1
Skin irritation	Category 2

Table 2: GHS Pictograms, Signal Word, and Hazard Statements

Pictogram	Signal Word	Hazard Statements
Danger		H302: Harmful if swallowed.[1] [2] H315: Causes skin irritation.[3] H318: Causes serious eye damage.[1][2]

Table 3: GHS Precautionary Statements

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.[3]
P270	Do not eat, drink or smoke when using this product.[4]
P280	Wear protective gloves/ eye protection/ face protection.[3][4]
P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. [2][4]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[3]
P305 + P351 + P338 + P310	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[2][3]
P332 + P313	If skin irritation occurs: Get medical advice/ attention.[3]
P362	Take off contaminated clothing and wash before reuse.[3]
P501	Dispose of contents/container to an approved waste disposal plant.[5]

Physical and Chemical Properties

Table 4: Physical and Chemical Properties of **2-(Bromomethyl)quinoline**

Property	Value
Molecular Formula	C ₁₀ H ₈ BrN ^{[2][6]}
Molecular Weight	222.08 g/mol ^{[1][2][6]}
Appearance	White to light yellow to light orange powder to crystal ^[3]
Melting Point	55.0 to 59.0 °C ^[3]
Boiling Point	300.5 ± 17.0 °C (Predicted) ^[7]
Density	1.518 ± 0.06 g/cm ³ (Predicted) ^[7]
CAS Number	5632-15-5 ^{[1][2][6]}

Experimental Protocols for Safety Assessment

While specific experimental data for **2-(Bromomethyl)quinoline** is not publicly available, the following are detailed methodologies for key toxicological assessments based on OECD guidelines. These protocols represent the standard procedures that would be followed to evaluate the safety of this compound.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is used to determine the acute oral toxicity of a substance.^[8]

Objective: To classify the substance into a toxicity category based on the oral lethal dose (LD₅₀) and to observe signs of toxicity.

Methodology:

- Test Animals: Healthy, young adult rodents (typically rats), nulliparous and non-pregnant females are used.^[9] Animals are fasted overnight before dosing.^[8]

- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.[9] The volume of liquid administered should generally not exceed 1 mL/100g of body weight.[9]
- Dose Levels: A stepwise procedure is used with fixed doses of 5, 50, 300, and 2000 mg/kg body weight. The starting dose is selected based on available information. If no data is available, 300 mg/kg is often used as the starting dose.[8]
- Procedure:
 - A single animal is dosed at the starting dose level.
 - If the animal survives, two additional animals are dosed at the same level.
 - If the animal dies, two additional animals are dosed at the next lower dose level.
 - This stepwise procedure continues until the criteria for a specific toxicity class are met.
- Observations: Animals are observed for mortality, clinical signs of toxicity (such as changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[10]
- Pathology: At the end of the study, all surviving animals are subjected to a gross necropsy.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential for a substance to cause skin irritation or corrosion.[2][11]

Objective: To assess the reversible (irritation) or irreversible (corrosion) skin reactions following a single application of the test substance.[12]

Methodology:

- Test Animals: Albino rabbits are the preferred species.[2]
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.

- Application: 0.5 g of the solid test substance (moistened with a small amount of a suitable vehicle) is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and a semi-occlusive dressing.[2][13]
- Exposure: The exposure duration is 4 hours.[2]
- Observations: After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.[5] If effects persist, observations continue for up to 14 days.[2]
- Scoring: Skin reactions are scored according to a standardized grading system.[5]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[1][14]

Objective: To determine the production of changes in the eye which are either fully reversible or irreversible.[3]

Methodology:

- Test Animals: Healthy, young adult albino rabbits are used.[3]
- Procedure: The test substance is applied in a single dose into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[15]
- Dose: For solids, a volume of 0.1 mL is typically used.
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after application.[15] Lesions of the cornea, iris, and conjunctiva are scored.
- Reversibility: If effects are present at 72 hours, the observation period is extended up to 21 days to determine the reversibility of the effects.[1]

Bacterial Reverse Mutation Test - Ames Test (OECD Guideline 471)

This in vitro test is used to assess the mutagenic potential of a chemical.[16]

Objective: To detect gene mutations induced by the test substance.

Methodology:

- Test System: Histidine-requiring strains of *Salmonella typhimurium* and tryptophan-requiring strains of *Escherichia coli* are used.
- Metabolic Activation: The test is performed with and without a mammalian metabolic activation system (S9 mix) to mimic metabolic processes in the liver.[\[4\]](#)
- Procedure:
 - Plate Incorporation Method: The test substance, bacterial culture, and S9 mix (if used) are mixed with molten top agar and poured onto a minimal agar plate.
 - Pre-incubation Method: The test substance, bacterial culture, and S9 mix are incubated together before being mixed with top agar and plated.
- Incubation: The plates are incubated for 48-72 hours at 37°C.
- Evaluation: A positive result is indicated by a dose-related increase in the number of revertant colonies compared to the negative control.

Handling and Safety Procedures

Table 5: Exposure Controls and Personal Protection

Control Measure	Specification
Engineering Controls	Handle in a well-ventilated place. Ensure eyewash stations and safety showers are close to the workstation location.[14]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US).[14]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected prior to use.[14]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[14]
Hygiene Measures	Wash hands thoroughly after handling.[3] Do not eat, drink or smoke when using this product.[4]

Table 6: Storage and Stability

Condition	Recommendation
Storage Temperature	Store in a cool, dry, and well-ventilated place. [14] Recommended storage at <15°C[3] or under inert gas at 2-8°C.[7]
Incompatible Materials	Store away from oxidizing agents.[12]
Conditions to Avoid	Air sensitive.[3] Avoid dust formation.[14]

Emergency Measures

Table 7: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[14]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[14]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[14]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[14]

Table 8: Firefighting Measures

Aspect	Procedure
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[14]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors.[17]
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.[14]

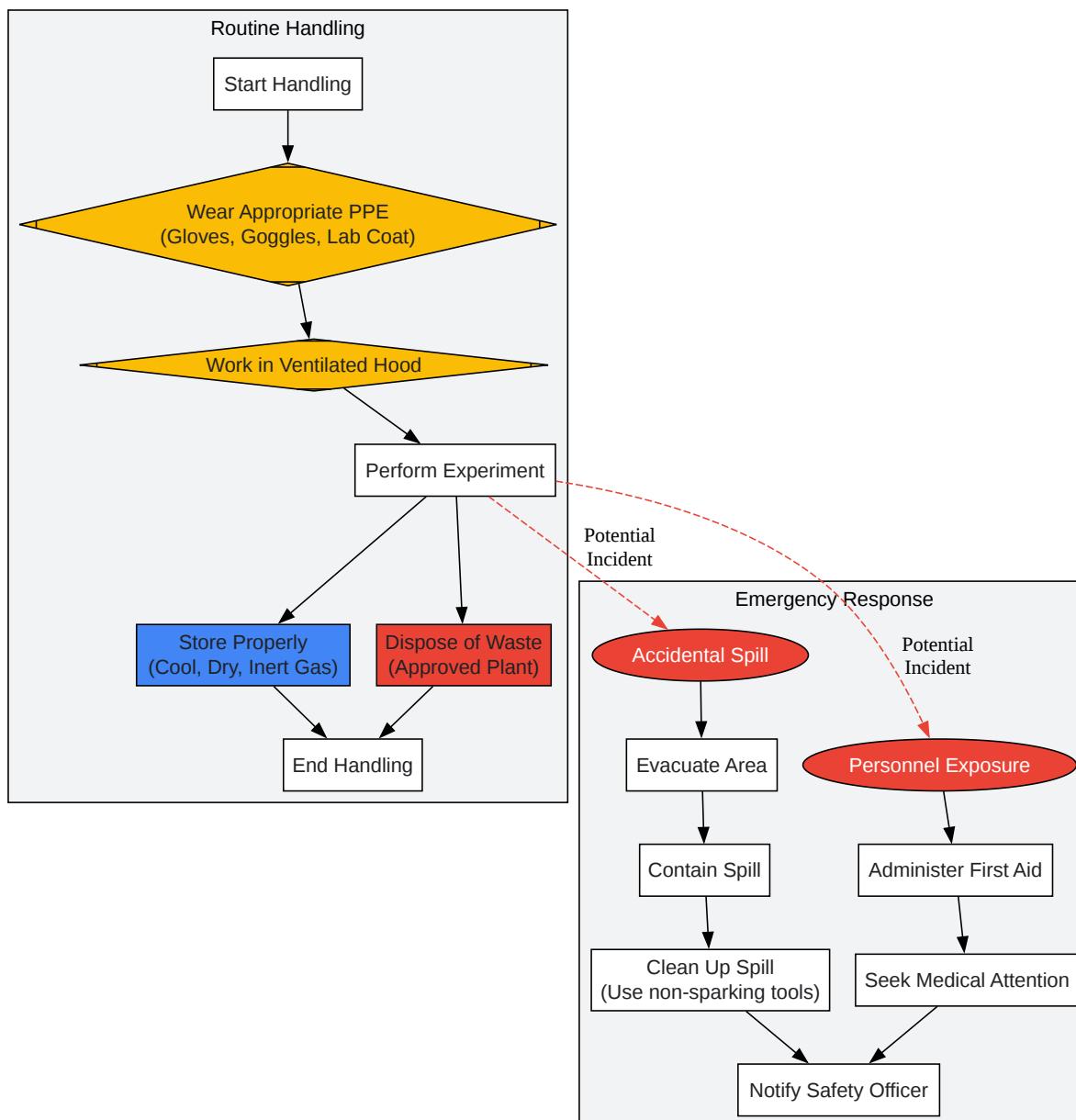
Table 9: Accidental Release Measures

Aspect	Procedure
Personal Precautions	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. [14]
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains. [14]
Containment and Cleaning	Collect and arrange for disposal. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment. [14]

Visualized Workflows

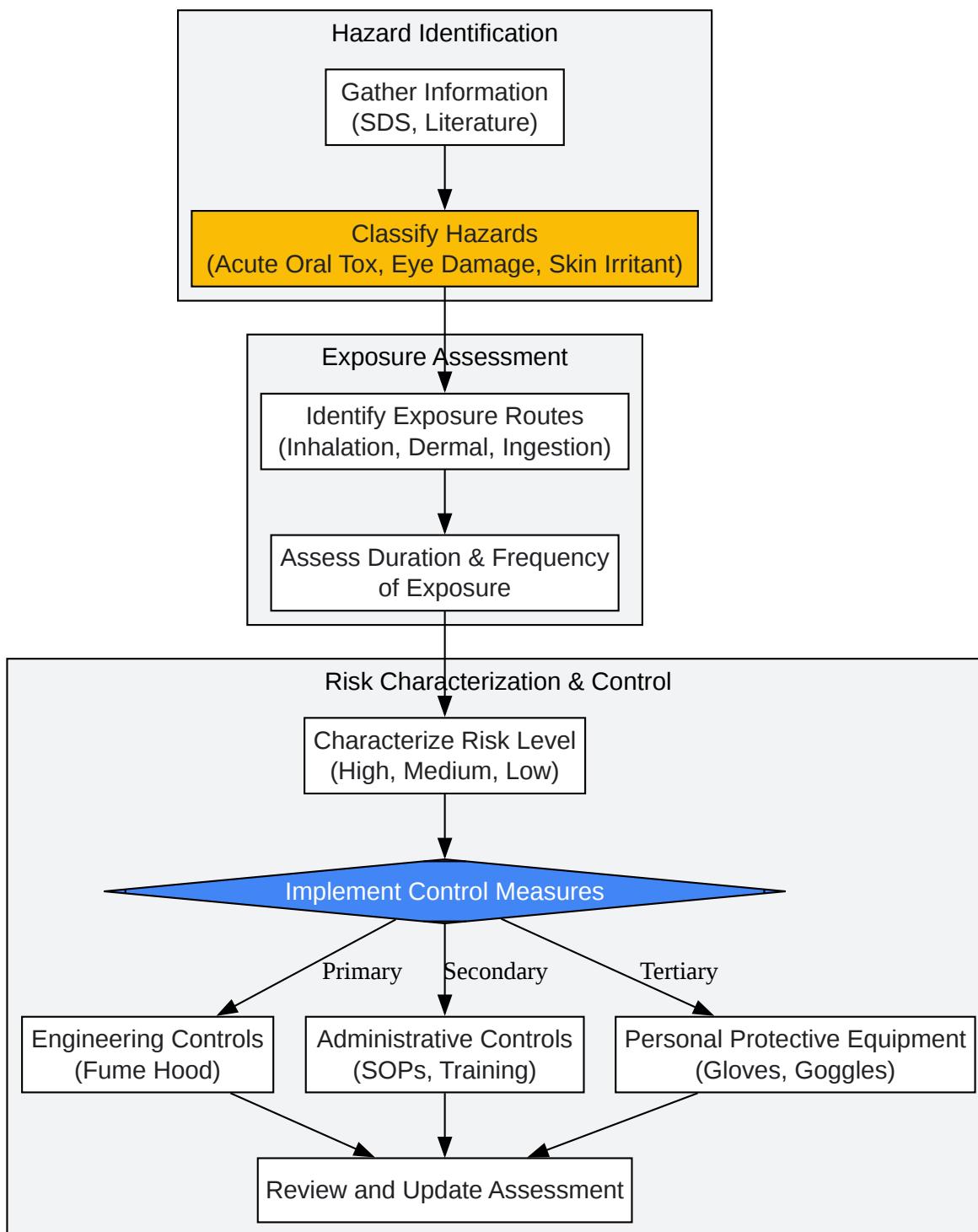
The following diagrams illustrate key logical workflows for handling and assessing the risks of **2-(Bromomethyl)quinoline**.

Chemical Handling and Emergency Response Workflow

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Caption: Workflow for routine handling and emergency response.

Hazard Identification and Risk Assessment Process

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Caption: Process for hazard identification and risk assessment.

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